

An In-depth Technical Guide to the Physical Properties of o-Bromophenyl Propionate

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Compound of Interest

Compound Name: *o*-Bromophenyl propionate

CAS No.: 23600-76-2

Cat. No.: B1617096

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical properties of **o-bromophenyl propionate**, with a primary focus on its melting and boiling points. Designed for professionals in research and development, this document synthesizes available data with established scientific principles to offer a practical and in-depth resource.

Introduction: Understanding the Significance of Physical Properties

In the realm of drug development and chemical synthesis, a thorough understanding of a compound's physical properties is paramount. These characteristics, including melting and boiling points, dictate critical parameters for purification, formulation, and storage. **o-Bromophenyl propionate**, a halogenated aromatic ester, presents a unique set of properties that are crucial for its application as a potential intermediate in the synthesis of novel pharmaceutical agents and other fine chemicals. The precise location of the bromine atom on the phenyl ring (ortho, in this case) significantly influences its physical behavior compared to its meta and para isomers, impacting everything from reaction kinetics to crystal lattice energy.

Core Physical Properties of o-Bromophenyl Propionate

Precise, experimentally determined data for the melting and boiling points of **o-bromophenyl propionate** (CAS No. 23600-76-2) are not readily available in publicly accessible databases. This is not uncommon for specialized chemical intermediates. However, we can refer to data for the closely related para-isomer and employ predictive models to establish a reliable working range for this compound.

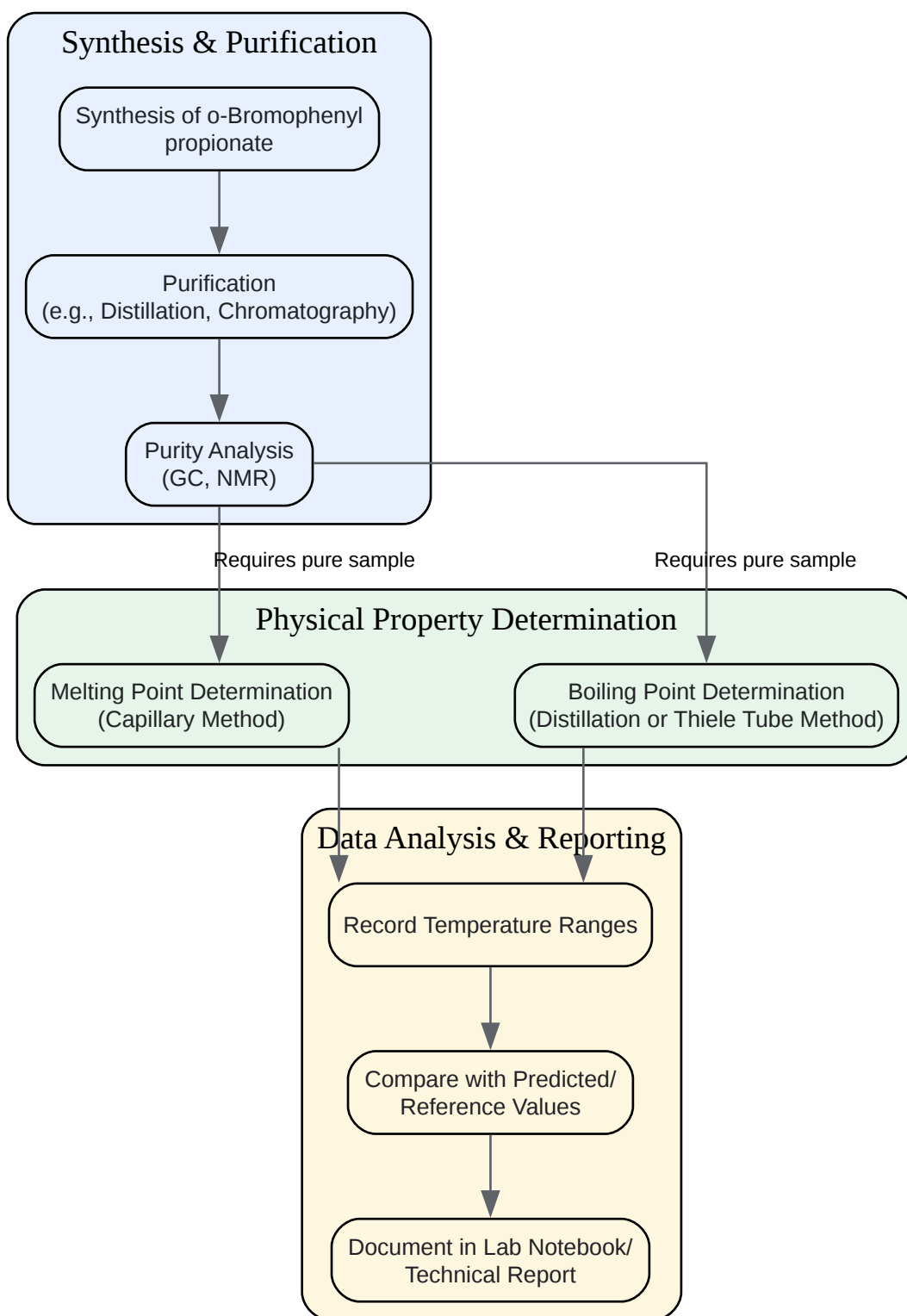
Property	Predicted/Estimated Value	Data for p-Bromophenyl propionate (CAS No. 23600-77-3)[1]	Notes
Melting Point	Not available	11.6 °C	The ortho-isomer is expected to have a different melting point due to variations in crystal packing efficiency.
Boiling Point	Not available	137 °C at 17 Torr	Boiling points of ortho and para isomers are often similar, but differences can arise from variations in dipole moment and intermolecular forces.
Molecular Formula	C ₉ H ₉ BrO ₂ [2]	C ₉ H ₉ BrO ₂	Isomers share the same molecular formula.
Molecular Weight	229.07 g/mol	229.07 g/mol	Isomers share the same molecular weight.

A Note on Data Integrity: The absence of extensive experimental data for **o-bromophenyl propionate** underscores the importance of empirical determination for any critical application. The provided data for the para-isomer serves as a valuable point of reference but should not be used as a direct substitute.

Experimental Determination of Physical Properties: A Methodological Approach

To ensure the highest degree of accuracy, the following standard laboratory procedures are recommended for the determination of the melting and boiling points of **o-bromophenyl propionate**.

Workflow for Physical Property Determination



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Caption: Workflow for the synthesis, purification, and physical property determination of a chemical compound.

Melting Point Determination (Capillary Method)

The capillary method is a standard and reliable technique for determining the melting point of a solid organic compound.

Protocol:

- **Sample Preparation:** Ensure the **o-bromophenyl propionate** sample is anhydrous and finely powdered.
- **Capillary Tube Loading:** Pack a small amount of the sample into a capillary tube, ensuring a sample height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube in a calibrated melting point apparatus.
- **Heating:** Heat the sample rapidly to about 15-20°C below the expected melting point (based on the para-isomer or predicted values). Then, reduce the heating rate to 1-2°C per minute.
- **Observation:** Carefully observe the sample. Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point.

Boiling Point Determination (Distillation Method)

For an accurate boiling point, a simple distillation is a suitable method, especially if purification of the sample is also required.

Protocol:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample and Boiling Chips:** Place the **o-bromophenyl propionate** sample and a few boiling chips into the distillation flask.

- Heating: Gently heat the flask.
- Vapor Condensation: As the liquid boils, the vapor will rise and condense in the condenser. The thermometer bulb should be positioned so that it is fully immersed in the vapor phase.
- Temperature Reading: The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively distilling. Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Synthesis and Handling of o-Bromophenyl Propionate

Plausible Synthesis Route: Esterification of 2-Bromophenol

A common and effective method for the synthesis of phenyl esters is the acylation of a phenol. For **o-bromophenyl propionate**, this would involve the reaction of 2-bromophenol with propionyl chloride.

Reaction Scheme:

Experimental Protocol:

- In a fume hood, dissolve 2-bromophenol in a suitable anhydrous solvent (e.g., dichloromethane or diethyl ether).
- Add a base, such as pyridine or triethylamine, to act as a scavenger for the hydrochloric acid byproduct.
- Cool the mixture in an ice bath.
- Slowly add propionyl chloride dropwise to the stirred solution.
- Allow the reaction to proceed to completion, monitoring by a suitable technique such as Thin Layer Chromatography (TLC).

- Upon completion, the reaction mixture is typically washed with dilute acid, water, and brine, then dried over an anhydrous salt (e.g., sodium sulfate).
- The solvent is removed under reduced pressure, and the crude product is purified, for instance, by vacuum distillation.

Safety and Handling

As with any brominated organic compound, appropriate safety precautions must be taken when handling **o-bromophenyl propionate**.

- Personal Protective Equipment (PPE): Always wear safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of any vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and bases.
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

While a specific Safety Data Sheet (SDS) for **o-bromophenyl propionate** is not widely available, the safety profiles of similar compounds, such as other brominated phenyl esters, suggest that it may cause skin and eye irritation.

Applications and Importance in Research and Development

Aromatic esters, including **o-bromophenyl propionate**, are valuable intermediates in organic synthesis. The presence of the bromine atom provides a reactive handle for further chemical transformations, such as cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which are fundamental in the construction of complex molecular architectures. These reactions are extensively used in the synthesis of pharmaceuticals, agrochemicals, and materials with novel electronic properties.

The propionate moiety can also influence the compound's biological activity or can be a precursor to other functional groups. Therefore, **o-bromophenyl propionate** holds potential as a key building block for the synthesis of a diverse range of target molecules in drug discovery and materials science.

Conclusion

This technical guide has provided a detailed overview of the physical properties of **o-bromophenyl propionate**, with a particular focus on its melting and boiling points. While experimentally determined data for this specific isomer remains elusive, this document has outlined reliable methodologies for their determination, provided a plausible synthetic route, and discussed important safety and handling considerations. For professionals in the fields of chemical research and drug development, a thorough understanding and empirical verification of these fundamental properties are critical for the successful application of this and other novel chemical entities.

References

- CAS Common Chemistry. Phenol, 4-bromo-, 1-propanoate. (n.d.). Retrieved from [[Link](#)]
- ChemicalScan. **o-bromophenyl propionate** — Safety Data, Hazards & EU Status. (n.d.). Retrieved from [[Link](#)]

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Sources

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